

Application Note and Protocol for cAMP Assay with AM-8123

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Compound of Interest

Compound Name: AM-8123

Cat. No.: B12415121

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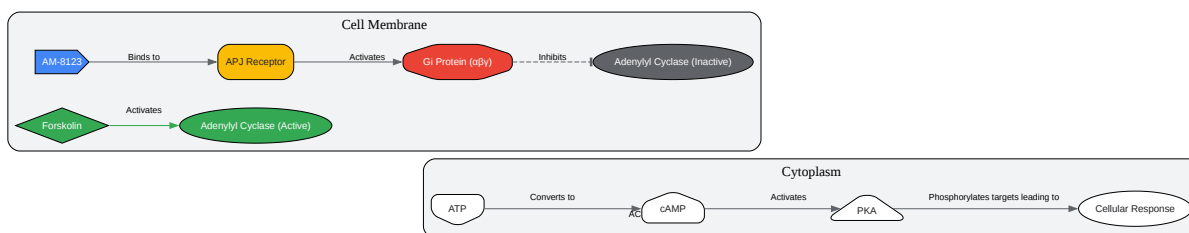
Audience: Researchers, scientists, and drug development professionals.

Introduction

AM-8123 is a potent and orally active agonist of the Apelin Receptor (APJ), a G protein-coupled receptor (GPCR) that plays a crucial role in the cardiovascular system.^{[1][2]} The APJ receptor is known to couple to the inhibitory G protein (Gi), which, upon activation, leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.^{[1][3]} Therefore, a cAMP assay is a critical tool for characterizing the pharmacological activity of **AM-8123** and similar compounds targeting the APJ receptor. This document provides a detailed protocol for measuring the effect of **AM-8123** on forskolin-stimulated cAMP production in a cellular context.

Signaling Pathway of AM-8123 at the APJ Receptor

The binding of **AM-8123** to the APJ receptor initiates a signaling cascade that results in the inhibition of cAMP production. The key steps are outlined in the diagram below.



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References

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- 3. Cardiovascular response to small-molecule APJ activation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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